

Essential Safety and Logistical Guidance for Handling CRX-527

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Compound of Interest

Compound Name: CRX 527

Cat. No.: B1240802

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Disclaimer: A publicly available Safety Data Sheet (SDS) for CRX-527 could not be located. The following information is based on the product information available from suppliers and general safety principles for handling potent, synthetic biological-response modifiers in a laboratory setting. This guidance is intended to supplement, not replace, the official SDS which should be obtained from the supplier before any handling of this compound.

CRX-527 is a synthetic analog of lipid A and a potent Toll-like receptor 4 (TLR4) agonist.^[1] As such, it is a biologically active substance that requires careful handling to avoid unintended immune stimulation. It is typically supplied as a clear, lipidic film.^[1]

Physical and Chemical Properties of CRX-527

Property	Value	Source
Chemical Formula	C ₈₁ H ₁₅₁ N ₂ O ₁₉ P	InvivoGen
Molecular Weight	1488.07 g/mol	InvivoGen
Appearance	Clear lipidic film	InvivoGen
Solubility	1 mg/mL in DMSO	InvivoGen
Storage	-20°C for long-term storage	InvivoGen

Personal Protective Equipment (PPE)

Due to its biological activity, appropriate personal protective equipment must be worn at all times when handling CRX-527 to prevent accidental exposure.

PPE	Specification
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses with side shields or safety goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Not generally required for non-volatile solids, but may be necessary if aerosolization is possible.

Operational Plan: Reconstitution and Handling

The following is a general protocol for the reconstitution and handling of CRX-527.

Materials:

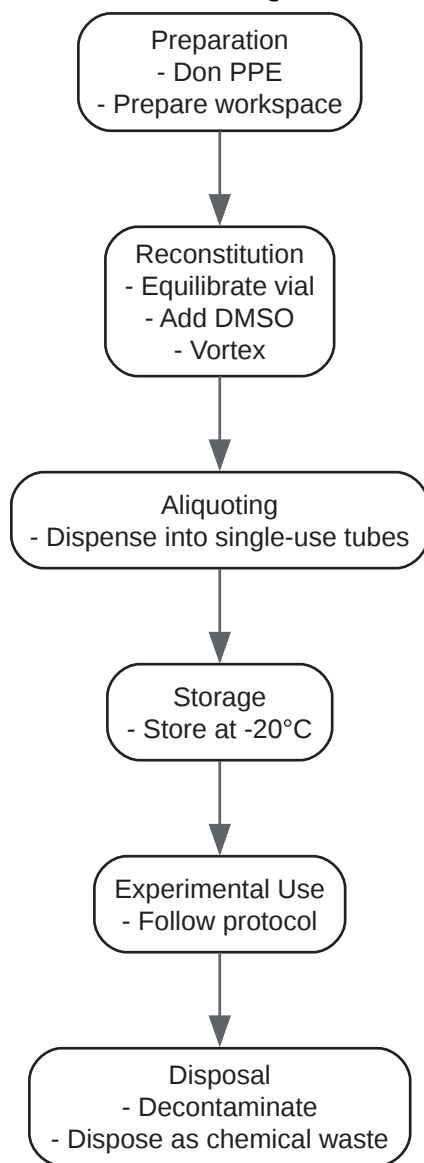
- Vial of CRX-527
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the vial of CRX-527 to room temperature before opening.
- Add the appropriate volume of anhydrous DMSO to the vial to achieve a 1 mg/mL stock solution.
- Vortex briefly to ensure complete dissolution. The solution should be clear and colorless.

- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution and aliquots at -20°C.

CRX-527 Handling Workflow



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Caption: Workflow for the safe handling of CRX-527.

Disposal Plan

All materials that have come into contact with CRX-527, including pipette tips, tubes, and gloves, should be considered chemical waste.

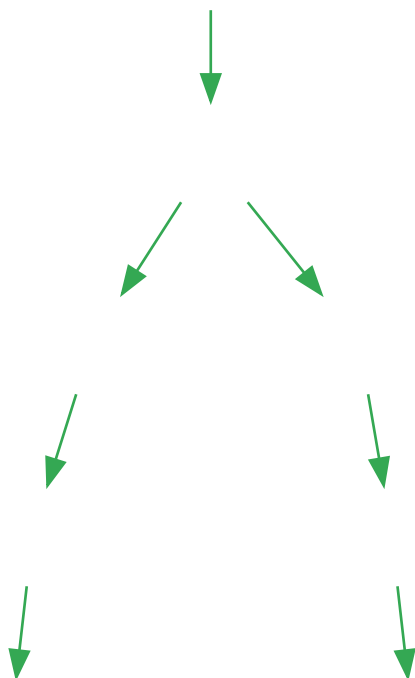
Waste Type	Disposal Procedure
Unused CRX-527 solution	Collect in a designated, sealed waste container. Label as hazardous chemical waste.
Contaminated labware (e.g., pipette tips, tubes)	Place in a designated biohazard or chemical waste bag.
Contaminated PPE	Dispose of in the appropriate laboratory waste stream.

Follow all local, state, and federal regulations for hazardous waste disposal. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Signaling Pathway

CRX-527 functions as a TLR4 agonist, initiating a signaling cascade that leads to the activation of the innate immune system.^[1]

CRX-527 TLR4 Signaling Pathway



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Caption: Simplified TLR4 signaling pathway initiated by CRX-527.

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References

- 1. invivogen.com [invivogen.com]

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